

Application Notes and Protocols for E-3-(METHYL PHENYL AMINO)-2-PROPENAL

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *E-3-(METHYL PHENYL AMINO)-2-PROPENAL*

Cat. No.: B023326

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and storage of **E-3-(METHYL PHENYL AMINO)-2-PROPENAL**, also known as trans 3-(N-Methylanilino)acrolein. This compound is utilized in various organic synthesis and proteomics research applications.^[1] Due to the presence of a propenal moiety, this compound and its parent compound, acrolein, are known for their reactivity and potential toxicity, necessitating careful handling and storage to ensure personnel safety and maintain compound integrity.

Compound Information

Property	Value	Source
Chemical Name	E-3-(METHYL PHENYL AMINO)-2-PROPENAL	-
Synonyms	trans 3-(N-Methylanilino)acrolein, (E)-3-(Methylphenylamino)-2-propenal	[1] [2]
CAS Number	34900-01-1	[2]
Molecular Formula	C ₁₀ H ₁₁ NO	[2]
Molecular Weight	161.20 g/mol	[2]
Appearance	Yellow to Very Dark Brown Solid	[2]
Storage Temperature	2-8°C (Refrigerator)	[2]

Safety Precautions and Personal Protective Equipment (PPE)

Given the reactive nature of the acrolein functional group, stringent safety measures are paramount. While a complete Safety Data Sheet (SDS) for this specific compound is not publicly available, the handling procedures for acrolein provide a strong baseline for necessary precautions.

Hazard Category	Recommended Precautions & PPE
Inhalation	Handle exclusively in a certified chemical fume hood. Avoid creating dust.
Skin Contact	Wear nitrile or neoprene gloves, a fully buttoned lab coat, and closed-toe shoes.
Eye Contact	Use chemical safety goggles or a face shield.
Ingestion	Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Experimental Protocols

General Handling and Dispensing Protocol

This protocol outlines the procedure for safely handling and dispensing **E-3-(METHYL PHENYL AMINO)-2-PROPENAL** powder.

Materials:

- **E-3-(METHYL PHENYL AMINO)-2-PROPENAL** solid
- Spatula
- Weighing paper or boat
- Analytical balance
- Appropriate solvent (e.g., DMSO, DMF, Ethanol - compatibility should be confirmed)
- Vials with caps

Procedure:

- Ensure all operations are conducted within a certified chemical fume hood.
- Don appropriate PPE: chemical safety goggles, lab coat, and compatible chemical-resistant gloves.

- Allow the container of **E-3-(METHYL PHENYL AMINO)-2-PROPENAL** to equilibrate to room temperature before opening to prevent moisture condensation.
- Carefully open the container. Avoid inhaling any dust.
- Using a clean spatula, dispense the desired amount of the solid onto weighing paper or a weighing boat on an analytical balance.
- Promptly and securely close the main container.
- Transfer the weighed solid to a suitable vial for dissolution or reaction.
- If preparing a stock solution, add the appropriate solvent to the desired concentration and cap the vial tightly.
- Clean the spatula and any contaminated surfaces with a suitable solvent and dispose of the cleaning materials as hazardous waste.
- Dispose of used weighing paper/boat and any other contaminated disposable materials in the designated hazardous waste container.
- Wash hands thoroughly after completing the procedure.

Storage Procedures

Proper storage is critical to maintain the stability and integrity of **E-3-(METHYL PHENYL AMINO)-2-PROPENAL**.

Storage Parameter	Recommendation	Rationale
Temperature	2-8°C	To minimize degradation. [2]
Atmosphere	Store in a tightly sealed container.	To prevent reaction with air and moisture.
Light	Store in an opaque or amber container.	To prevent light-induced degradation.
Incompatibilities	Store away from strong oxidizing agents, strong acids, and strong bases.	The propenal group is susceptible to reaction with these substances.

Diagrams

Workflow for Safe Handling of E-3-(METHYL PHENYL AMINO)-2-PROPENAL

Figure 1. Workflow for Safe Handling

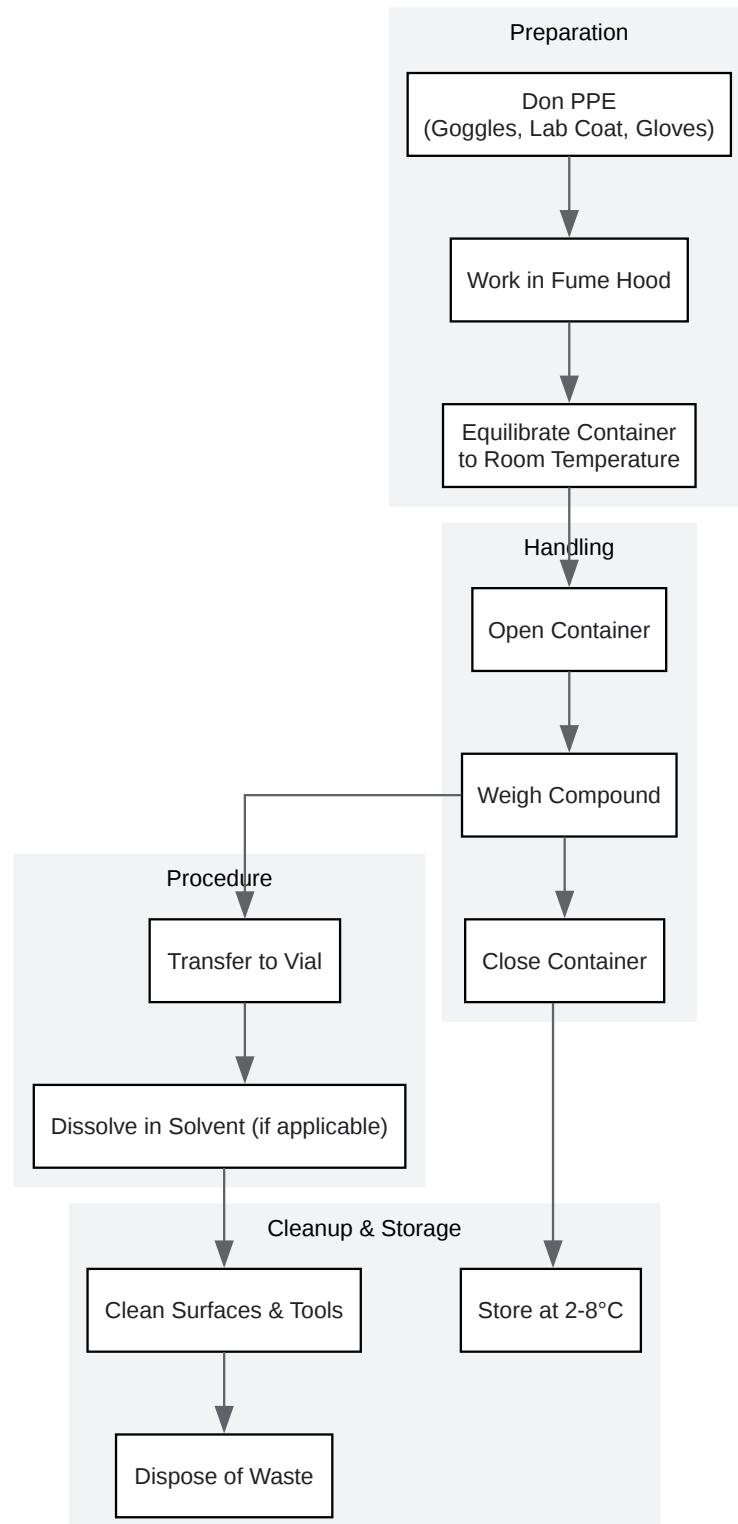
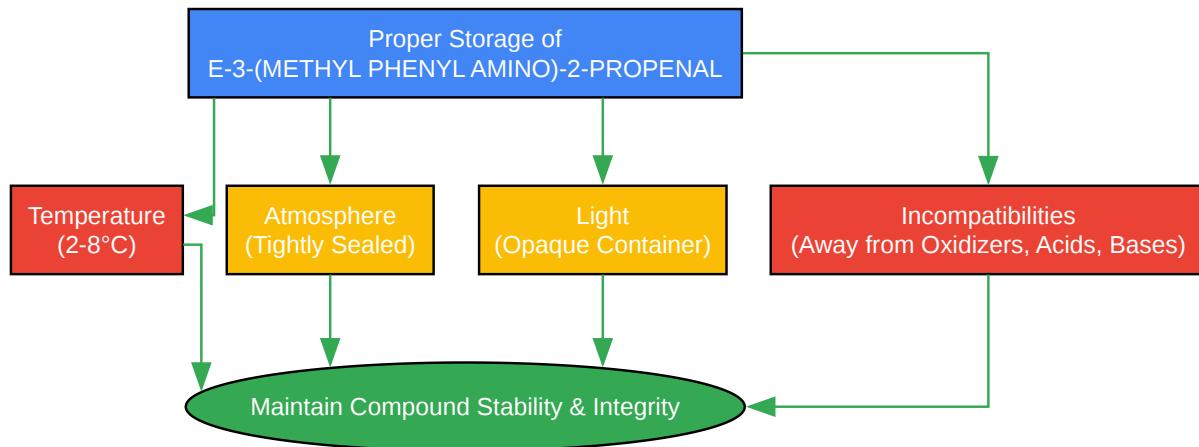


Figure 2. Storage Procedure Logic

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for E-3-(METHYL PHENYL AMINO)-2-PROPENAL]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b023326#handling-and-storage-procedures-for-e-3-methyl-phenyl-amino-2-propenal>

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